

physical and chemical properties of 1,2-dibromobutane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Dibromobutane

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An In-depth Technical Guide to 1,2-Dibromobutane

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the physical, chemical, and spectroscopic properties of **1,2-dibromobutane** (CAS No. 533-98-2), a versatile haloalkane intermediate in organic synthesis.

Molecular and Physical Properties

1,2-Dibromobutane is a chiral dihaloalkane existing as a pair of enantiomers.^[1] It is typically supplied as a racemic mixture. The compound presents as a colorless to light-yellow liquid with a characteristically sweet odor.^{[1][2]}

Physical Properties Data

The physical properties of **1,2-dibromobutane** are summarized in the table below. Note that some variations in reported values exist in the literature, which may be attributed to different experimental conditions or purity levels.

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₈ Br ₂	[3][4][5]
Molecular Weight	215.91 g/mol	[6]
CAS Number	533-98-2	[3][7][8]
Appearance	Colorless to light yellow, clear liquid	[1][9][10]
Melting Point	-65 °C	[6][7][8][10][11]
	-32 °C	[3]
Boiling Point	166 °C (at atmospheric pressure)	[9][12]
	59-60 °C (at 20 mmHg)	[6][7][10][11]
Density	1.789 g/mL at 25 °C	[7][8][10][11]
	1.80 g/mL at 20 °C	[9]
	1.820 g/mL	[12]
	2.017 g/mL	[6]
Refractive Index (n ₂₀ /D)	1.513 - 1.515	[7][8][10]
	1.5141	[4][11]
Flash Point	>110 °C (>230 °F)	[4][7]
	113 °C	[9]
Solubility	Miscible with alcohol.[7][10] Soluble in ether, benzene, and other non-polar solvents.[1][3] Reports on water solubility are conflicting, ranging from moderately soluble to insoluble.[1][3]	

Molecular Structure

The structure of **1,2-dibromobutane** features a four-carbon chain with bromine atoms on the first and second carbon atoms.

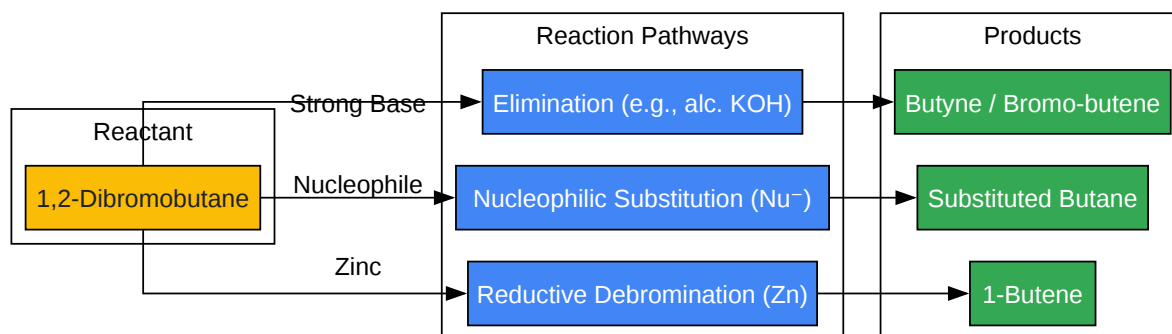
Caption: Molecular structure of **1,2-dibromobutane**.

Chemical Properties and Reactivity

1,2-Dibromobutane is a reactive compound widely used as an intermediate in organic synthesis.^{[3][13]} Its reactivity is dominated by the two carbon-bromine bonds, which are susceptible to nucleophilic substitution and elimination reactions.

Key reaction pathways include:

- **Elimination Reactions:** Treatment with strong bases, such as alcoholic potassium hydroxide (KOH) or sodium amide (NaNH₂), leads to dehydrohalogenation, forming unsaturated products like butenes or butynes.^{[13][14][15]}
- **Nucleophilic Substitution:** The bromine atoms can be displaced by a variety of nucleophiles to introduce different functional groups.^[13]
- **Grignard Reactions:** It can be used in the formation of organometallic reagents.^[13]
- **Reductive Debromination:** Reaction with zinc dust results in an elimination reaction to form 1-butene.^[16]



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Caption: Key reaction pathways of **1,2-dibromobutane**.

Experimental Protocols

Synthesis of 1,2-Dibromobutane via Bromination of 1-Butene

This protocol describes a representative method for the synthesis of **1,2-dibromobutane**, adapted from the general principle of alkene halogenation.^[1]

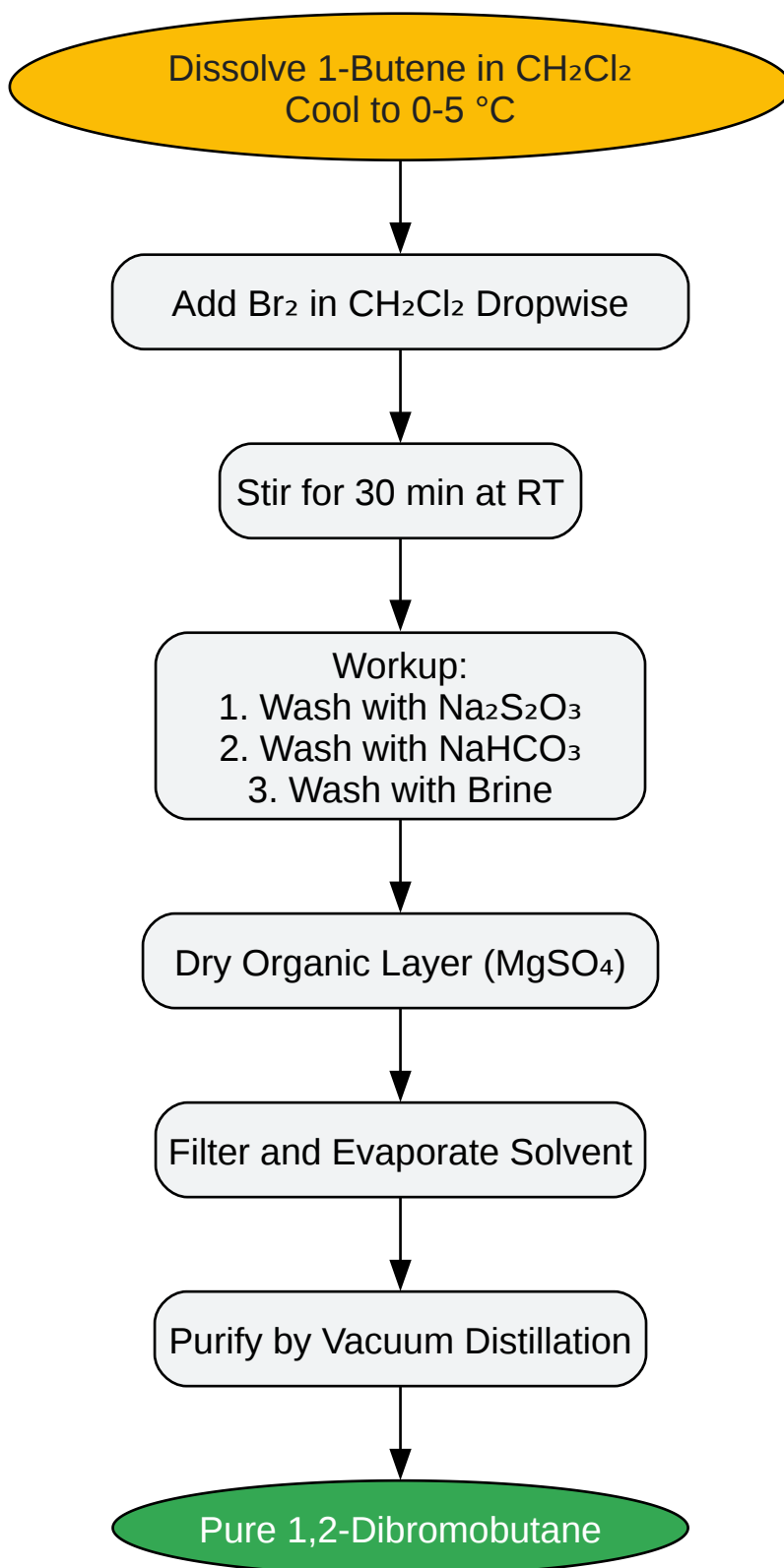
Materials:

- 1-Butene (gas or condensed liquid)
- Bromine (Br₂)
- Dichloromethane (CH₂Cl₂, anhydrous)
- Sodium thiosulfate solution (10% aqueous)
- Sodium bicarbonate solution (5% aqueous)
- Brine (saturated NaCl solution)

- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask, dropping funnel, condenser, ice bath, separatory funnel

Procedure:

- In a round-bottom flask equipped with a dropping funnel and condenser, dissolve 1-butene in anhydrous dichloromethane and cool the solution in an ice bath to 0-5 °C.
- Slowly add a solution of bromine in dichloromethane dropwise from the dropping funnel with constant stirring. The characteristic red-brown color of bromine should disappear as it reacts. Maintain the temperature below 10 °C.
- After the addition is complete, allow the mixture to stir for an additional 30 minutes at room temperature.
- Transfer the reaction mixture to a separatory funnel and wash sequentially with 10% sodium thiosulfate solution (to remove unreacted bromine), 5% sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent (dichloromethane) by rotary evaporation.
- The crude product can be purified by vacuum distillation (e.g., at 59-60 °C/20 mmHg) to yield pure **1,2-dibromobutane**.[\[10\]](#)[\[11\]](#)



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Caption: Experimental workflow for the synthesis of **1,2-dibromobutane**.

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **1,2-dibromobutane**.

Spectroscopy Type	Key Features and Wavenumbers/Shifts	Reference(s)
^1H NMR	Data available, shows characteristic signals for the protons on the butane backbone influenced by the adjacent bromine atoms.	[17]
^{13}C NMR	Expected to show four distinct signals corresponding to the four non-equivalent carbon atoms in the molecule.	
Infrared (IR) Spectroscopy	C-H stretching: $\sim 2850\text{-}2975\text{ cm}^{-1}$. C-H bending: $\sim 1270\text{-}1470\text{ cm}^{-1}$. C-Br stretching: $\sim 550\text{-}750\text{ cm}^{-1}$. The fingerprint region ($<1500\text{ cm}^{-1}$) is unique to the molecule.	[18] [19]
Mass Spectrometry (MS)	Molecular Ion (M^+): $m/z = 214, 216, 218$ (due to bromine isotopes ^{79}Br and ^{81}Br in an approximate 1:2:1 ratio). Fragmentation patterns would involve the loss of Br and C_2H_5 radicals.	[18]

Safety and Handling

1,2-Dibromobutane is a hazardous chemical that requires careful handling in a laboratory setting.[\[5\]](#)

- Hazards: Harmful if swallowed, inhaled, or in contact with skin.[5][9] It causes skin, eye, and respiratory system irritation.[8][10][20] It is also a combustible liquid.[20]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[20] Use in a well-ventilated area or with a suitable respirator.[20]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat and incompatible substances.[2][10] Recommended storage temperature is 2-8°C.[7][10]
- First Aid: In case of contact, wash skin with soap and water. If inhaled, move to fresh air. In case of eye contact, rinse cautiously with water for several minutes.[20] Seek medical attention if symptoms persist.

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- To cite this document: BenchChem. [physical and chemical properties of 1,2-dibromobutane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584511#physical-and-chemical-properties-of-1-2-dibromobutane]

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